

Application Note: Quantification of Free 3-Nitro-L-tyrosine in Human Urine

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Compound of Interest

Compound Name: 3-Nitro-L-tyrosine

Cat. No.: B030807

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Nitro-L-tyrosine (3-NT) is a stable biomarker for detecting and quantifying nitrative stress, a condition associated with numerous pathological states. It is formed through the nitration of tyrosine residues by reactive nitrogen species (RNS) like peroxynitrite and nitrogen dioxide.[1][2][3] The presence of 3-NT in biological fluids such as urine serves as an indicator of cellular damage, inflammation, and nitric oxide (NO) production.[2][3] Accurate measurement of urinary 3-NT is a non-invasive approach to assess systemic nitrative stress. This application note provides detailed protocols for the quantification of free 3-NT in human urine samples using mass spectrometry-based methods and enzyme-linked immunosorbent assay (ELISA).

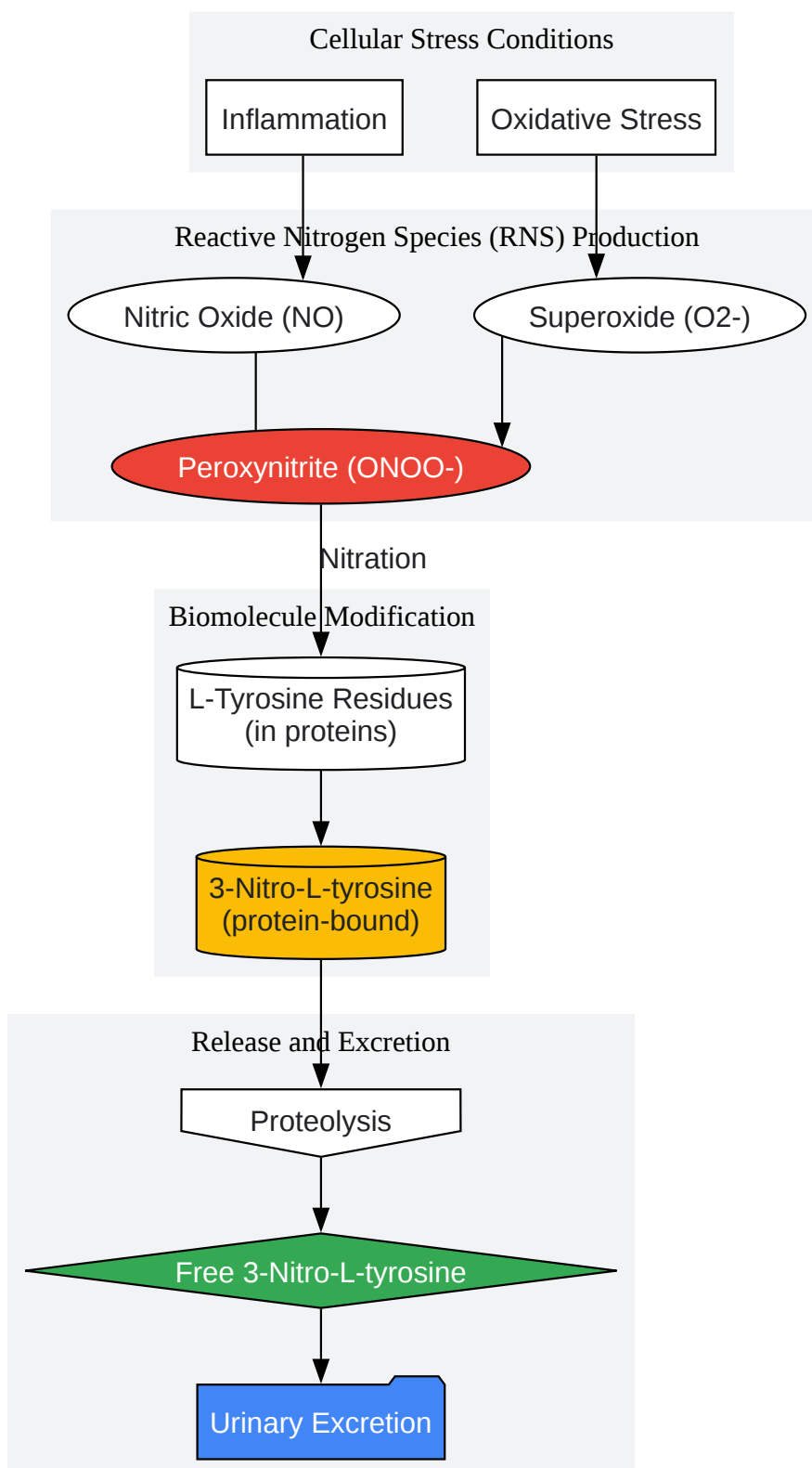
Quantitative Data Summary

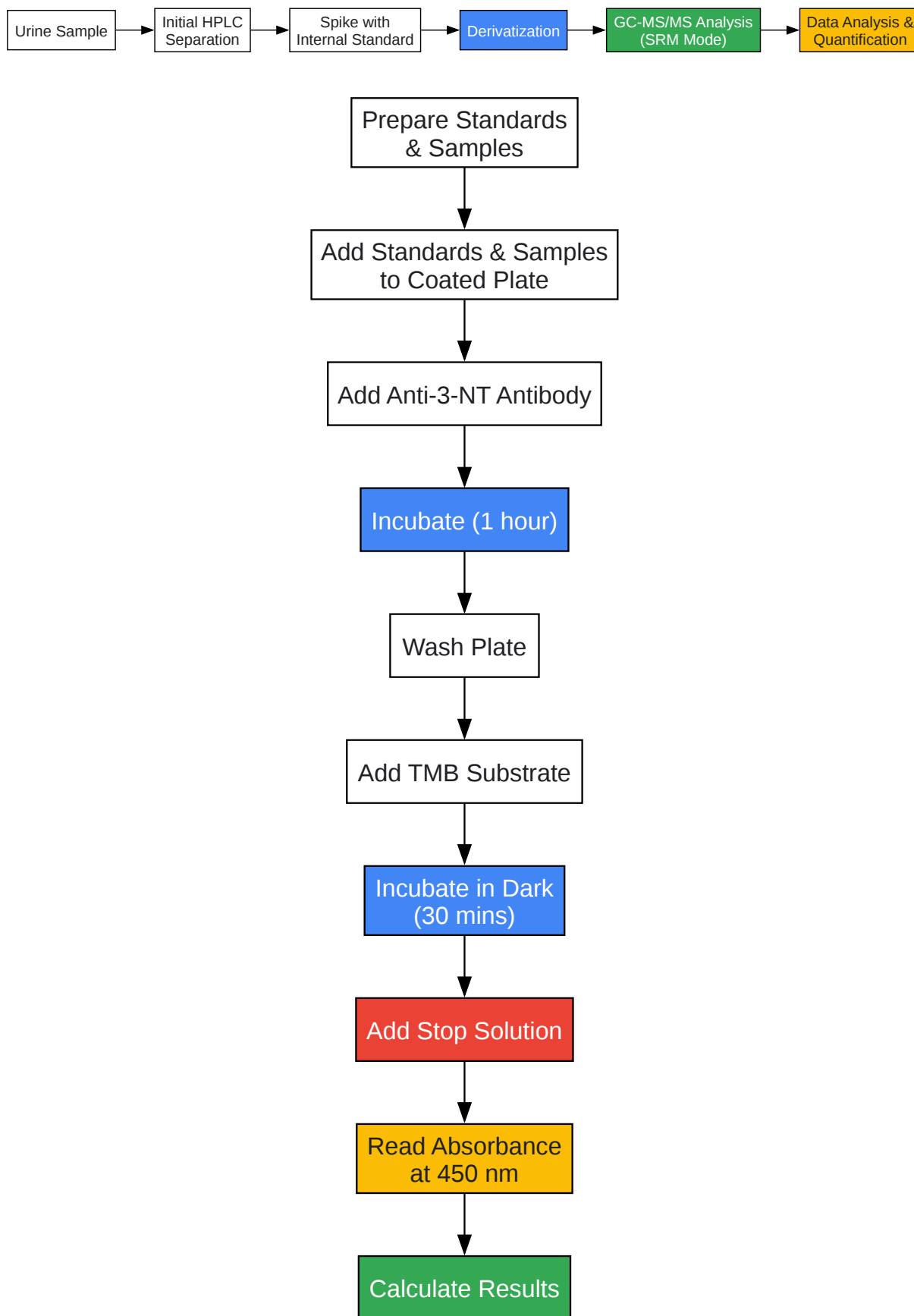
The basal levels of free **3-Nitro-L-tyrosine** in urine from healthy individuals can vary depending on the analytical method used. The following table summarizes reported concentrations.

Analytical Method	Mean Concentration (nmol/mmol creatinine)	Concentration Range (nmol/mmol creatinine)	Reference
LC-MS/MS	1.4 ± 0.4	Not Reported	[4]
GC-tandem MS	0.46 ± 0.49	0.05 - 1.30	[5]

Note: Concentrations can also be expressed in nM. For example, one study reported a range of 1.6-33.2 nM in healthy volunteers.[\[5\]](#)[\[6\]](#)

Signaling Pathway and Biomarker Formation





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References

- 1. Nitrotyrosine ELISA Kit | Oxidative Stress | SKT-126 [stressmarq.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. creative-diagnostics.com [creative-diagnostics.com]
- 4. Quantification of Modified Tyrosines in Healthy and Diabetic Human Urine using Liquid Chromatography/Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Determination of 3-nitrotyrosine in human urine at the basal state by gas chromatography-tandem mass spectrometry and evaluation of the excretion after oral intake - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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